

(2-Bromophenyl)(phenyl)methanol structure and properties

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Compound of Interest

Compound Name: (2-Bromophenyl)(phenyl)methanol

CAS No.: 59142-47-1

Cat. No.: B3037768

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Technical Monograph: (2-Bromophenyl)(phenyl)methanol

Structure, Properties, and Synthetic Utility in Medicinal Chemistry

Executive Summary

(2-Bromophenyl)(phenyl)methanol (CAS: 59142-47-1), often referred to as 2-bromobenzhydrol, is a critical diarylmethyl scaffold in organic synthesis. It serves as a bifunctional building block, possessing both a reactive hydroxyl group and an ortho-bromoaryl moiety. This dual functionality makes it a "privileged structure" for two primary applications:

- **Divergent Synthesis:** Precursor to chiral diarylmethyl amines (antihistamines, antidepressants) and ethers.
- **Annulation Chemistry:** A substrate for Palladium-catalyzed intramolecular cyclization to generate fluoren-9-ol derivatives, key components in organic light-emitting diodes (OLEDs) and fused-ring pharmaceuticals.

This guide provides a rigorous technical analysis of the compound's physicochemical properties, validated synthetic protocols, and mechanistic insights into its reactivity.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

The steric bulk of the ortho-bromine atom influences the rotational barrier of the phenyl rings, affecting both the compound's crystallization and its reactivity in metal-catalyzed cross-couplings.

Property	Value
IUPAC Name	(2-Bromophenyl)(phenyl)methanol
CAS Number	59142-47-1
Molecular Formula	C ₁₃ H ₁₁ BrO
Molecular Weight	263.13 g/mol
Appearance	White to off-white crystalline solid
Melting Point	74–76 °C (Lit.)
Solubility	Soluble in DCM, THF, EtOAc, MeOH; Insoluble in water
pKa (Hydroxyl)	~13.5 (Estimated)
Key Functional Groups	Secondary Alcohol (Benzylic), Aryl Bromide

Validated Synthetic Protocols

Method A: Grignard Addition (Primary Route)

This route is preferred for laboratory-scale synthesis due to the availability of precursors. It involves the nucleophilic addition of phenylmagnesium bromide to 2-bromobenzaldehyde.

Mechanism: 1,2-Addition of organometallic nucleophile to aldehyde.

Protocol

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel under nitrogen atmosphere.
- Reagent Preparation: Charge the flask with 2-bromobenzaldehyde (18.5 g, 100 mmol) dissolved in anhydrous THF (50 mL). Cool to 0 °C.
- Addition: Add Phenylmagnesium bromide (1.0 M in THF, 110 mL, 110 mmol) dropwise over 45 minutes.
 - Critical Control Point: Maintain internal temperature <10 °C to prevent side reactions (e.g., Wurtz coupling or biphenyl formation).
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Quench: Cool to 0 °C and carefully quench with saturated aqueous NH₄Cl (50 mL).
- Workup: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize from Hexane/EtOAc or purify via flash column chromatography (SiO₂, 0-10% EtOAc in Hexane).

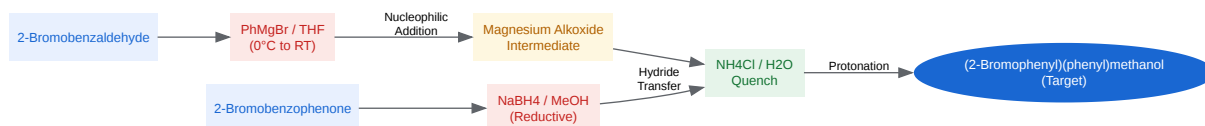
Method B: Reduction of 2-Bromobenzophenone (Alternative)

Used when the ketone precursor is readily available or requires prior functionalization.

Protocol

- Dissolve 2-bromobenzophenone (2.61 g, 10 mmol) in Methanol (30 mL).
- Add Sodium Borohydride (NaBH₄, 0.57 g, 15 mmol) portion-wise at 0 °C.
- Stir at room temperature for 1 hour.
- Quench with water, evaporate methanol, and extract with DCM. Yields are typically quantitative (>95%).

Synthesis Workflow Visualization



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Figure 1: Comparative synthetic routes showing Grignard addition (top) and Ketone reduction (bottom).

Reactivity Profile & Mechanistic Insights[5]

The utility of **(2-Bromophenyl)(phenyl)methanol** lies in its ability to undergo orthogonal transformations at the alcohol and the bromide positions.

Intramolecular Pd-Catalyzed Cyclization (Fluorene Synthesis)

The most sophisticated application of this scaffold is the synthesis of Fluoren-9-ol via Palladium-catalyzed intramolecular C-H activation (Heck-type or C-H arylation).

- Mechanism: Oxidative addition of Pd(0) into the C-Br bond, followed by electrophilic palladation of the pendant phenyl ring (or carbopalladation if an alkene is present), and reductive elimination.
- Conditions: Pd(OAc)₂, PPh₃, K₂CO₃, DMF, 100 °C.
- Significance: This reaction constructs the fluorene core, a fundamental unit in conductive polymers and OLED materials.

Chemoselective Oxidation

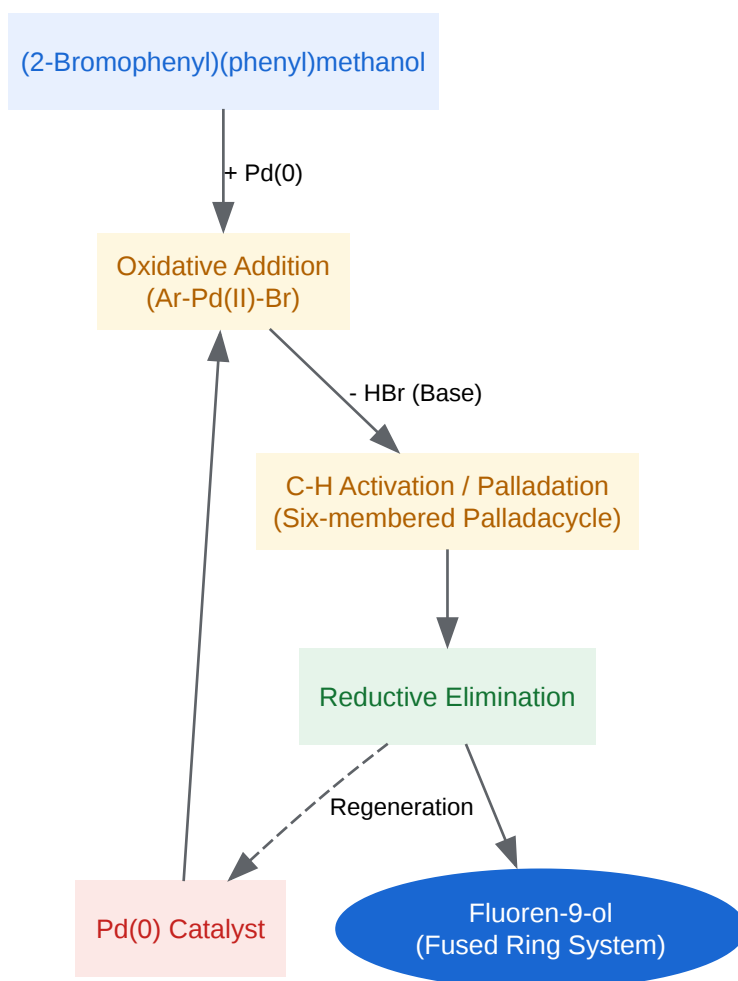
The benzylic alcohol can be oxidized back to 2-bromobenzophenone using mild oxidants like PCC, Dess-Martin Periodinane, or MnO₂. This is useful if the alcohol was used as a protecting

group for the ketone during other transformations.

Substitution (SN1)

Treatment with SOCl_2 or PBr_3 converts the alcohol to the corresponding 2-bromobenzhydryl halide, a highly reactive electrophile used to alkylate amines (synthesizing antihistamine analogs) or thiols.

Cyclization Mechanism Visualization



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Figure 2: Catalytic cycle for the intramolecular cyclization to Fluoren-9-ol.

Pharmaceutical & Material Applications[8][9][10]

Medicinal Chemistry (Diarylmethyl Scaffold)

The diarylmethyl moiety is pharmacophore found in numerous histamine H1 antagonists and anticholinergics.

- **Precursor Utility:** The 2-bromo group allows for late-stage diversification. For example, it can be converted to a nitrile (precursor to amidines) or cross-coupled to add heteroaryl groups, modifying the lipophilicity and potency of the drug candidate.
- **Chiral Resolution:** The racemic alcohol can be resolved using chiral HPLC or enzymatic esterification to yield enantiopure building blocks for asymmetric synthesis.

Materials Science (OLEDs)[8][9][10]

- **Fluorene Derivatives:** As detailed in Section 4.1, this compound is a direct precursor to 9-substituted fluorenes. These rigid, planar systems are essential for blue-light-emitting materials due to their high quantum efficiency and thermal stability.

Analytical Characterization

To validate the synthesis, the following spectral signatures should be observed:

- ^1H NMR (400 MHz, CDCl_3):
 - δ 6.0–6.2 ppm (s, 1H): Characteristic singlet for the benzylic methine proton (CH-OH).
 - δ 2.5–3.0 ppm (br s, 1H): Hydroxyl proton (exchangeable with D_2O).
 - δ 7.1–7.6 ppm (m, 9H): Aromatic protons. Look for the distinct splitting of the ortho-bromo ring protons (typically downfield doublet for the proton ortho to Br).
- ^{13}C NMR:
 - δ ~74 ppm: Benzylic carbinol carbon.
 - δ ~122 ppm: Aromatic C-Br carbon (distinctive quaternary signal).
- IR Spectroscopy:

- 3300–3400 cm^{-1} : Broad O-H stretch.
- ~600–700 cm^{-1} : C-Br stretch.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin.
- Storage: Store in a cool, dry place. While relatively stable, it should be kept away from strong oxidizing agents.
- Disposal: Dispose of as halogenated organic waste.

References

- Sigma-Aldrich.(2-Bromophenyl)(phenyl)methanol Product Sheet. [Link](#)
- PubChem.2-Bromobenzyl alcohol (Related Isomer & Properties Data). National Library of Medicine. [Link](#)
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- Matrix Fine Chemicals.(2-Bromophenyl)methanol Properties and Safety. [Link](#)
- ChemScene.Product Analysis: (2-Bromophenyl)(phenyl)methanol. [Link](#)

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